

The Azepane Scaffold: A Privileged Structure in Medicinal Chemistry

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Compound of Interest

Compound Name: 2-(2-Bromophenyl)azepane
hydrochloride

CAS No.: 1177340-54-3

Cat. No.: B1286184

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The azepane ring is a key structural motif in a variety of biologically active compounds and approved drugs.^{[5][6]} Its unique conformational flexibility allows for optimal interactions with a wide range of biological targets.^[6] Azepane derivatives have shown promise in a multitude of therapeutic areas, including as anticancer, anti-Alzheimer's, and antimicrobial agents.^{[2][7]} Over 20 drugs approved by the FDA contain the azepane moiety, highlighting its significance in pharmaceutical development.^[7]

Despite their potential, the synthesis of substituted azepanes presents significant challenges. The entropic penalty associated with forming a seven-membered ring makes many standard cyclization reactions inefficient.^[8] Consequently, the development of robust and stereoselective methods for the synthesis of functionalized azepanes is an active area of research.

The Emergence of 2-Arylazepanes: A Timeline of Synthetic Innovation

The introduction of an aryl group at the 2-position of the azepane ring creates a chiral center and provides a valuable handle for further functionalization. The development of synthetic

methods to access these compounds has evolved significantly over the years, driven by the increasing demand for novel drug candidates.

Early Approaches and the Challenge of Regio- and Stereoselectivity

Initial attempts to synthesize 2-arylazepanes often relied on classical methods such as the Beckmann rearrangement of cyclohexanone oximes, followed by reduction and subsequent N- and C-arylation. However, these methods often suffered from a lack of control over regioselectivity and stereoselectivity, leading to mixtures of products that were difficult to separate.

Modern Synthetic Methodologies

More recently, a number of more sophisticated and efficient methods have been developed for the synthesis of 2-arylazepanes. These can be broadly categorized as follows:

- **Ring-Expansion Strategies:** These methods involve the expansion of a pre-existing smaller ring, such as a piperidine, to form the seven-membered azepane ring. This approach can offer excellent control over stereochemistry, as the stereocenters in the starting material can be transferred to the product.^[9]
- **Dearomative Ring Expansion:** A novel strategy involves the photochemical dearomative ring expansion of nitroarenes. This method allows for the direct conversion of a six-membered aromatic ring into a seven-membered azepine, which can then be hydrogenated to the corresponding azepane.^{[3][4]}
- **Palladium-Catalyzed Cross-Coupling Reactions:** The Suzuki-Miyaura and Buchwald-Hartwig cross-coupling reactions have been employed to introduce the aryl group onto a pre-formed azepane scaffold. These methods offer a high degree of functional group tolerance and are readily amenable to the synthesis of libraries of analogues for structure-activity relationship (SAR) studies.^[10]

Synthesis of 2-(2-Bromophenyl)azepane: A Case Study

While specific literature on the discovery of 2-(2-Bromophenyl)azepane (CAS Number: 383129-25-7) is not readily available, its synthesis can be accomplished using the modern synthetic methodologies described above.^{[11][12]} A plausible and efficient route is outlined below.

Proposed Synthetic Pathway

A practical approach to the synthesis of 2-(2-Bromophenyl)azepane would involve a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction. This strategy offers a convergent and flexible route to the target molecule.

Experimental Protocol: Synthesis of 2-(2-Bromophenyl)azepane

Step 1: Synthesis of a Suitable Azepane Precursor

A readily available starting material, such as N-Boc-2-azepanone, can be converted to a suitable coupling partner. For example, conversion to the corresponding enol triflate or vinyl boronate would prepare the azepane ring for the introduction of the aryl group.

Step 2: Suzuki-Miyaura Cross-Coupling

The azepane coupling partner from Step 1 would then be reacted with 2-bromophenylboronic acid in the presence of a palladium catalyst, a suitable ligand (e.g., a phosphine-based ligand), and a base.

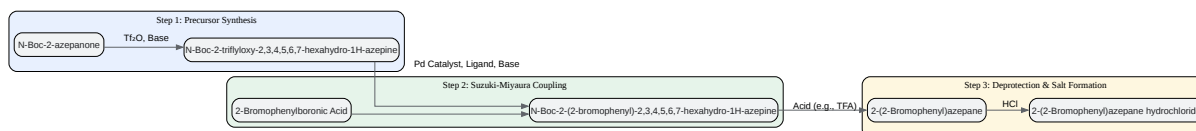
Table 1: Reaction Parameters for Suzuki-Miyaura Cross-Coupling

Parameter	Condition
Palladium Catalyst	Pd(PPh ₃) ₄ , Pd(dppf)Cl ₂
Ligand	SPhos, XPhos
Base	K ₂ CO ₃ , Cs ₂ CO ₃
Solvent	Toluene, Dioxane, DMF
Temperature	80-120 °C

Step 3: Deprotection and Salt Formation

Following the cross-coupling reaction, the Boc protecting group would be removed under acidic conditions (e.g., with trifluoroacetic acid or hydrochloric acid). The resulting free amine can then be treated with a solution of hydrogen chloride in a suitable solvent (e.g., diethyl ether or ethanol) to precipitate **2-(2-Bromophenyl)azepane hydrochloride**.

Visualization of the Synthetic Workflow



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Caption: Proposed synthetic workflow for **2-(2-Bromophenyl)azepane hydrochloride**.

The Future of Azepane-Based Drug Discovery

The development of novel and efficient synthetic routes to functionalized azepanes, such as the one outlined for 2-(2-Bromophenyl)azepane, is critical for unlocking the full potential of this important scaffold. As our ability to synthesize these complex molecules with high levels of control improves, we can expect to see a significant increase in the number of azepane-containing compounds entering clinical development. The exploration of this underrepresented area of chemical space holds great promise for the discovery of new medicines to address a wide range of human diseases.

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